

An In-depth Technical Guide to Prolintane Hydrochloride for Research Professionals

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Prolintane Hydrochloride

Cat. No.: B127742

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Introduction

Prolintane hydrochloride is a psychoactive compound that has been the subject of scientific interest due to its stimulant properties.^{[1][2]} Developed in the 1950s, it is classified as a norepinephrine-dopamine reuptake inhibitor (NDRI), placing it in a class of compounds known for their effects on the central nervous system.^{[1][2]} Structurally, it is a phenylalkylpyrrolidine derivative, sharing similarities with other stimulants like pyrovalerone.^[3] This technical guide provides a comprehensive overview of the chemical structure, properties, pharmacology, and analytical methodologies related to **Prolintane Hydrochloride** for research purposes.

Chemical Structure and Properties

Prolintane hydrochloride is the hydrochloride salt of prolintane. Its chemical and physical properties are summarized below.

Property	Value	Source
Chemical Name	1-(1-phenylpentan-2-yl)pyrrolidine;hydrochloride	[1]
Molecular Formula	C ₁₅ H ₂₄ ClN	[1]
Molecular Weight	253.81 g/mol	[1][4]
Appearance	Solid	[2]
Melting Point	133-134 °C	[5]
Predicted pKa	10.46	Predicted value
Predicted logP	3.99 - 4.39	Predicted value
Solubility	Soluble in DMSO	[4]

Note: Experimental pKa and logP values are not readily available in the cited literature. The provided values are based on computational predictions.

Pharmacology

Mechanism of Action

Prolintane hydrochloride functions as a norepinephrine-dopamine reuptake inhibitor (NDRI). [1][2] It binds to the dopamine transporter (DAT) and the norepinephrine transporter (NET), blocking the reuptake of dopamine and norepinephrine from the synaptic cleft into the presynaptic neuron. This leads to an increased concentration of these neurotransmitters in the synapse, enhancing dopaminergic and noradrenergic neurotransmission.[6] This mechanism of action is responsible for its stimulant effects on the central nervous system.[7][8]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Prolintane Hydrochloride for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127742#chemical-structure-and-properties-of-prolintane-hydrochloride-for-research]

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